

Application Notes and Protocols: 4-Benzoylbiphenyl in Coatings and Inks Manufacturing

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Compound of Interest

Compound Name: 4-Benzoylbiphenyl

Cat. No.: B106861

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These application notes provide a comprehensive overview of the use of **4-Benzoylbiphenyl**, a highly efficient Type II photoinitiator, in the formulation and manufacturing of UV-curable coatings and inks. This document outlines its mechanism of action, provides example formulations, details experimental protocols for performance evaluation, and presents key data in a structured format.

Introduction to 4-Benzoylbiphenyl

4-Benzoylbiphenyl (CAS 2128-93-0), also known as photoinitiator PBZ, is a solid, free-radical photoinitiator widely utilized in ultraviolet (UV) curing applications.^[1] As a Type II photoinitiator, it requires a co-initiator, typically a tertiary amine, to generate free radicals upon exposure to UV light.^[1] Its key properties include high efficiency, low odor, and good performance in pigmented systems, making it a versatile choice for a variety of coating and ink formulations.^[1]^[2]

Key Characteristics:

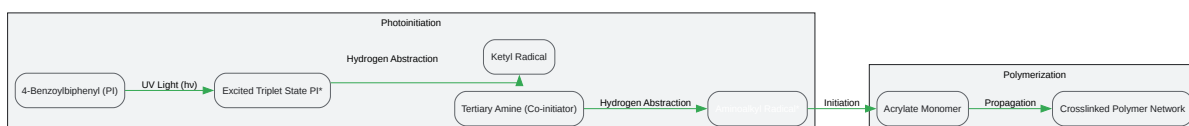
- **High Efficiency:** Effectively initiates polymerization, leading to rapid curing.^[1]
- **Low Odor:** Suitable for applications with stringent odor limitations.

- Good Performance in Pigmented Systems: Its absorption spectrum allows for effective curing in colored formulations.[2]
- Low Yellowing: Contributes to color stability in the final cured product.[1]

Mechanism of Photoinitiation

4-Benzoylbiphenyl functions via a hydrogen abstraction mechanism in the presence of a tertiary amine synergist. The process is initiated by the absorption of UV energy:

- Photoexcitation: **4-Benzoylbiphenyl** absorbs UV light, promoting it to an excited singlet state, which then undergoes intersystem crossing to a more stable triplet state.[3][4]
- Hydrogen Abstraction: The excited triplet state of **4-Benzoylbiphenyl** abstracts a hydrogen atom from the tertiary amine co-initiator.[3][4]
- Radical Formation: This reaction forms a ketyl radical from the **4-Benzoylbiphenyl** and a highly reactive aminoalkyl radical from the co-initiator.[3]
- Initiation of Polymerization: The aminoalkyl radical initiates the polymerization of acrylate or other reactive monomers and oligomers in the formulation, leading to the formation of a crosslinked polymer network.[3]



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Figure 1: Photoinitiation mechanism of **4-Benzoylbiphenyl** with a tertiary amine co-initiator.

Physicochemical and Performance Data

The following tables summarize the key physicochemical properties of **4-Benzoylbiphenyl** and its typical performance characteristics in UV-curable formulations.

Table 1: Physicochemical Properties of **4-Benzoylbiphenyl**

Property	Value	Reference
CAS Number	2128-93-0	[5][6]
Molecular Formula	C ₁₉ H ₁₄ O	[5][6]
Molecular Weight	258.31 g/mol	[5][6]
Appearance	White to off-white crystalline powder	[5][7]
Melting Point	99-101 °C	[5][6]
UV Absorption Peak	248 nm	[5]
Solubility	Soluble in many organic solvents	[3]

Table 2: Typical Performance Data in a Clear Acrylate Coating

Parameter	Formulation A (2% PBZ)	Formulation B (4% PBZ)	Test Method
Cure Speed (m/min)	30	50	ASTM D3732
Pendulum Hardness (s)	120	145	ASTM D4366
Adhesion (Cross-hatch)	5B	5B	ASTM D3359
Yellowness Index (YI)	1.2	1.5	ASTM E313
Gloss (60°)	92	91	ASTM D523

Note: The data in Table 2 is illustrative and can vary based on the specific formulation, substrate, and curing conditions.

Experimental Protocols

The following protocols describe standard methods for evaluating the performance of **4-Benzoylbiphenyl** in UV-curable coatings and inks.

Formulation Preparation

Objective: To prepare a UV-curable formulation for performance testing.

Materials:

- Epoxy Acrylate or Urethane Acrylate Oligomer
- Reactive Diluent (e.g., HDDA, TPGDA)
- **4-Benzoylbiphenyl** (Photoinitiator)
- Tertiary Amine Co-initiator (e.g., EDB, DMB)
- Additives (e.g., leveling agents, defoamers)
- Pigment dispersion (for inks)

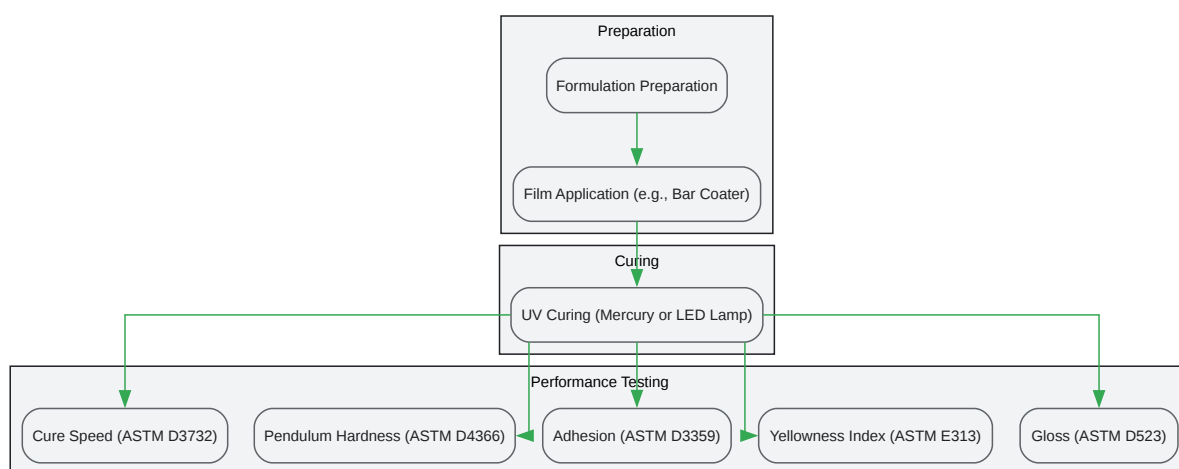
Procedure:

- In a light-blocking container, combine the oligomer and reactive diluent(s) and mix until homogeneous.
- Add the desired weight percentage of **4-Benzoylbiphenyl** and the co-initiator to the mixture.
- Gently heat the mixture (if necessary) to facilitate the dissolution of the solid photoinitiator.
- Add any other additives and mix thoroughly.
- For ink formulations, add the pigment dispersion and ensure uniform distribution.

- Allow the formulation to degas before application.

Performance Evaluation

Objective: To assess the curing performance and physical properties of the cured film.



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Figure 2: Experimental workflow for performance evaluation of UV-curable coatings.

4.2.1. Cure Speed Determination (ASTM D3732)

- Apply the formulation to a substrate at a defined thickness.
- Pass the coated substrate under a UV lamp at varying conveyor belt speeds.
- Determine the maximum speed at which a tack-free surface is achieved, typically assessed by a thumb twist or cotton ball test.

4.2.2. Pendulum Hardness (ASTM D4366)

- Cure the coating on a rigid substrate.
- Use a pendulum hardness tester (e.g., König or Persoz) to measure the hardness of the cured film. The time it takes for the pendulum's oscillation amplitude to decrease by a specified amount is recorded.

4.2.3. Adhesion (ASTM D3359 - Cross-Hatch Test)

- Make a series of perpendicular cuts through the cured coating to the substrate, creating a lattice pattern.
- Apply a specified pressure-sensitive tape over the lattice and then rapidly remove it.
- Evaluate the adhesion based on the amount of coating removed, using the ASTM classification scale (0B to 5B).

4.2.4. Yellowness Index (ASTM E313)

- Measure the color of the cured coating on a white substrate using a spectrophotometer or colorimeter.
- Calculate the Yellowness Index based on the CIE tristimulus values.

4.2.5. Gloss (ASTM D523)

- Use a gloss meter to measure the specular gloss of the cured coating at a specified angle (e.g., 20°, 60°, or 85°).

Applications

4-Benzoylbiphenyl is suitable for a wide range of applications in the coatings and inks industry, including:

- Wood Coatings: Varnishes and topcoats for furniture and flooring.[\[1\]](#)[\[7\]](#)
- Plastic Coatings: Protective and decorative coatings for various plastic substrates.[\[1\]](#)[\[7\]](#)

- Printing Inks: Offset, flexo, and screen printing inks.[1][5][7]
- Adhesives: UV-curable adhesives for bonding various materials.[7]
- Electronic Coatings: Conformal coatings for printed circuit boards.[5]

Safety and Handling

4-Benzoylbiphenyl should be handled in accordance with its Safety Data Sheet (SDS). It is important to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling this chemical. Work should be conducted in a well-ventilated area to avoid inhalation of dust. Store in a cool, dry place away from light and incompatible materials.[1]

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